Technical Guide: Stability & Storage of 5-Ethylthiazole-2-carbaldehyde[1][3]

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Compound of Interest

Compound Name:	*5-Ethylthiazole-2-carbaldehyde*
CAS No.:	*339989-68-3*
Cat. No.:	*B1521274*

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Executive Technical Summary

5-Ethylthiazole-2-carbaldehyde is a heteroaromatic aldehyde used primarily as a pharmaceutical intermediate and flavor precursor.[1][2][3] While the thiazole ring confers significant aromatic stability, the C2-aldehyde functionality is a "soft" electrophile susceptible to autoxidation and nucleophilic attack.[1][2]

Critical Storage Directive: This compound must be stored at 4°C (short-term) or -20°C (long-term) under an inert atmosphere (Argon/Nitrogen). Exposure to atmospheric oxygen rapidly degrades the material into 5-ethylthiazole-2-carboxylic acid, compromising yield and purity in downstream applications.[1][3]

Physicochemical Profile

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Property	Specification
CAS Number	339989-68-3
IUPAC Name	5-Ethyl-1,3-thiazole-2-carbaldehyde
Molecular Formula	C_6H_7NOS
Molecular Weight	141.19 g/mol
Physical State	Pale yellow to amber liquid
Solubility	Soluble in DCM, Methanol, Ethyl Acetate; Sparingly soluble in water
Key Reactive Motif	C2-Formyl group (Aldehyde)

Stability Mechanisms & Degradation Pathways

To implement effective storage, one must understand the causality of degradation.[1][2] The stability of **5-Ethylthiazole-2-carbaldehyde** is governed by two primary vectors: Autoxidation and Base-Catalyzed Disproportionation.[1][3]

The Autoxidation Cascade

Unlike aliphatic aldehydes, the thiazole ring stabilizes the carbonyl group; however, the C2 position is activated.[1][2]

- Initiation: Trace metal ions or UV light generate a radical on the carbonyl carbon.[1][2][3]
- Propagation: The acyl radical reacts with O_2 to form a peracid intermediate (5-ethylthiazole-2-peroxycarboxylic acid).[1][2][3]
- Termination: The peracid oxidizes a second molecule of aldehyde, resulting in two molecules of 5-ethylthiazole-2-carboxylic acid.[1][2]

Impact: The carboxylic acid impurity is a solid that may precipitate or darken the liquid, interfering with organometallic couplings (e.g., Grignard additions) by quenching reagents.[1][2]

Degradation Pathway Visualization

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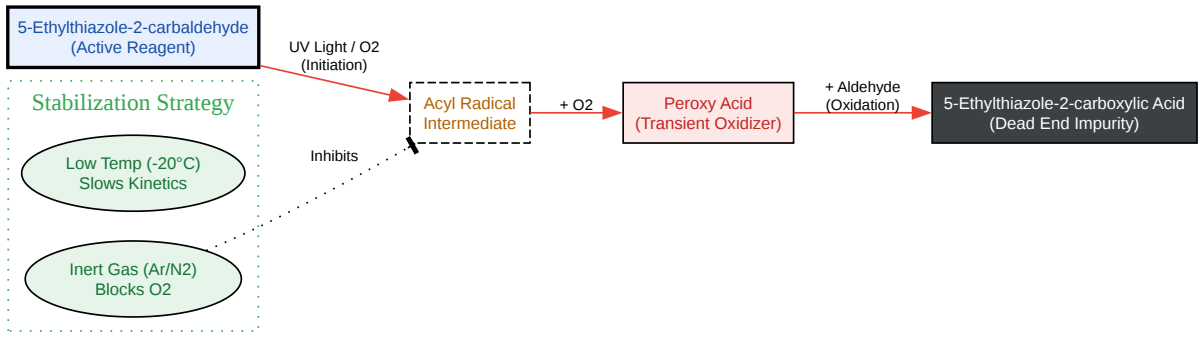
The following diagram illustrates the primary degradation route and the intervention points for stability.



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Caption: Autoxidation pathway of **5-Ethylthiazole-2-carbaldehyde** to its carboxylic acid derivative.

Storage & Handling Protocols

This protocol is designed to be self-validating: if the material changes color (darkens) or precipitates solids, the protocol has been breached.[1][2]

Long-Term Storage (Standard: >1 Month)[1][3]

- Container: Amber glass vial with a PTFE-lined screw cap or crimp-top septum. Avoid polyethylene (PE) bottles as they are permeable to oxygen over time.[1][2]
- Atmosphere: The headspace must be purged with dry Argon or Nitrogen.[1][2] Argon is superior due to its density (heavier than air), creating a "blanket" over the liquid.[1][2]
- Temperature: Store at -20°C. Thawing should be done gradually to room temperature before opening to prevent water condensation.[1][2]

Handling Workflow (Inert Atmosphere)

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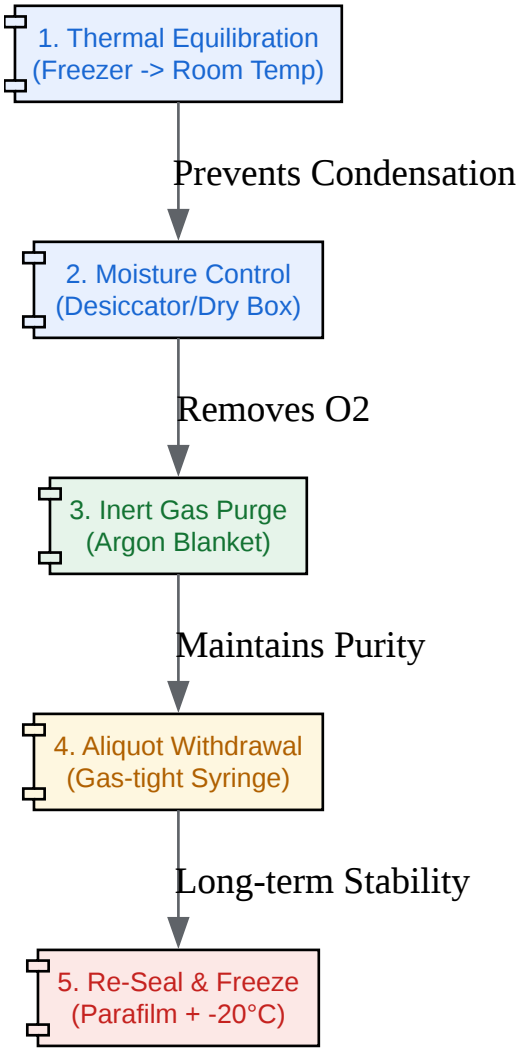
When dispensing the compound for synthesis, strictly adhere to air-free techniques.[1][2]

- Equilibration: Remove vial from freezer and allow it to reach 20°C in a desiccator. Why? Opening a cold vial condenses atmospheric moisture, leading to hydrate formation.[1]
- Purging: Insert a needle connected to an Argon line into the headspace (do not bubble through the liquid unless necessary, to avoid evaporation of volatile components).[1][2]
- Dispensing: Use a gas-tight syringe to withdraw the required volume through a septum, or open rapidly in a glovebox.
- Resealing: Immediately Parafilm® the cap after purging the headspace with Argon.[1][2]

Handling Workflow Visualization



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Caption: Best-practice workflow for dispensing air-sensitive aldehydes.

Quality Control & Purity Verification

Before committing valuable reagents (e.g., expensive catalysts or chiral auxiliaries) to a reaction with this aldehyde, verify its purity.[1][2]

Visual Inspection (First Line of Defense)

- Pass: Clear, pale yellow to amber liquid.[1][2]
- Fail: Dark brown/black viscous liquid (polymerization) or white solid precipitate (carboxylic acid formation).[1][2]

Analytical Verification (^{1}H-NMR)

Proton NMR is the gold standard for detecting oxidation.[1][2][3]

- Aldehyde Peak: Look for a sharp singlet or doublet at δ 9.8 – 10.1 ppm.[1][2]
- Impurity Flag: The disappearance of the aldehyde peak and the appearance of a broad singlet at δ 10.0 – 13.0 ppm indicates conversion to the carboxylic acid.[2]
- Thiazole Ring Protons: The C4-H signal (typically δ 7.5-8.0 ppm) will shift slightly downfield if the aldehyde oxidizes to the electron-withdrawing acid group.[1][3]

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